

2-Hydroxyethyl Carbamate: Technical Safety & Handling Guide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-Hydroxyethyl carbamate

CAS No.: 5395-01-7

Cat. No.: B1202747

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Executive Summary & Chemical Identity

2-Hydroxyethyl carbamate (2-HEC) is a bifunctional intermediate widely used in polymer synthesis (polyurethanes) and as a structural motif in drug development. While structurally analogous to the potent carcinogen Ethyl Carbamate (Urethane), 2-HEC exhibits a distinct toxicological profile that requires nuanced risk management.

This guide provides a self-validating safety protocol for handling 2-HEC, distinguishing its specific hazards—primarily serious eye damage and suspected carcinogenicity—from its more volatile congeners.

Chemical Profile

Property	Specification
CAS Registry Number	5395-01-7 (Primary)
Synonyms	2-Hydroxyethyl ester carbamic acid; Ethylene glycol monocarbamate
Molecular Formula	C ₃ H ₇ NO ₃
Molecular Weight	105.09 g/mol
Physical State	Viscous liquid or waxy solid (Melting Point: ~43°C)
Solubility	Highly soluble in water, alcohols, and acetone. [1] [2]
Stability	Hygroscopic; hydrolyzes in strong base/acid to release ammonia.

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CRITICAL IDENTIFICATION NOTE: Do not confuse CAS 5395-01-7 with CAS 4861-19-2 (Urea Phosphate) or CAS 51-79-6 (Ethyl Carbamate/Urethane). Verify the CAS on your specific reagent bottle before proceeding.

Toxicological Risk Assessment (The "Urethane" Context)

Scientific Integrity Insight: Many safety protocols erroneously treat 2-HEC identically to Ethyl Carbamate. As a researcher, you must understand the mechanistic difference.

2.1 Carcinogenicity & Genotoxicity

Ethyl Carbamate (Urethane) is a Group 2A carcinogen because it metabolizes to vinyl carbamate, a DNA-reactive epoxide.[\[3\]](#)

- 2-HEC Behavior: Research indicates 2-HEC is significantly less carcinogenic (approx. 1/40th the potency of Ethyl Carbamate) and is not a proximal metabolite in the Urethane activation pathway.
- Classification: Despite lower potency, it is often classified as Carc. 2 (Suspected of causing cancer).[4] It should be handled with the rigor of a genotoxin but does not require the extreme containment of a Group 1 carcinogen.

2.2 Acute Hazards: The Ocular Risk

The most immediate danger to the handler is irreversible eye damage.

- GHS Classification: Eye Dam. 1 (H318) – Causes serious eye damage.[5][6]
- Mechanism: The carbamate moiety, combined with the hydroxyl group, facilitates rapid corneal penetration and protein denaturation.
- Skin: Classified as Skin Irrit. 2 (H315).[4][5][6]

Engineering Controls & PPE

Trustworthiness Pillar: The following controls are selected based on permeation resistance and physical state management.

3.1 Personal Protective Equipment (PPE) Matrix

Protection Zone	Recommendation	Scientific Rationale
Ocular	Chemical Splash Goggles + Face Shield	Safety glasses are insufficient due to Eye Dam. 1 status. A face shield is mandatory when handling >100mL or heating the substance.
Dermal (Hand)	Nitrile (Double gloved) or Butyl Rubber	Carbamates can permeate latex. Nitrile (min 0.11mm thickness) provides adequate splash protection. Change immediately upon contamination.[7]
Respiratory	P100 / N95 (if dust/aerosol)	Only required if heating generates vapors or if handling the solid powder form outside a hood.

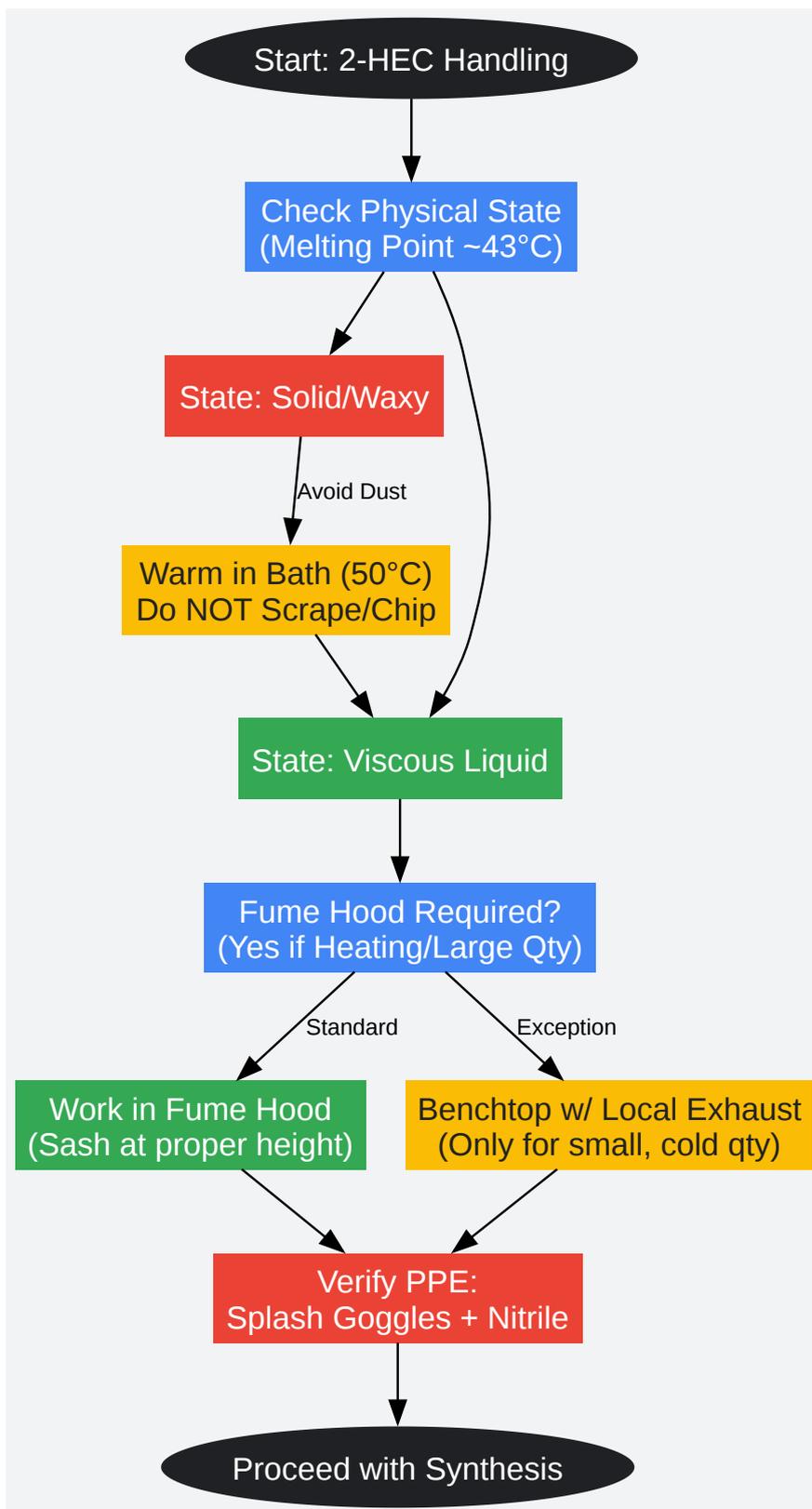
3.2 Handling the Physical State (Solid vs. Liquid)

2-HEC melts at ~43°C. It is often supplied as a "frozen" solid in a bottle.

- Protocol: Do not chip or scrape the solid (generates dust).
- Safe Method: Warm the container in a water bath at 50°C until fully liquefied. Handle volumetrically as a viscous liquid. This eliminates particulate exposure.

Experimental Workflow & Decision Logic

The following diagram outlines the decision-making process for handling 2-HEC, integrating the physical state and risk level.



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Figure 1: Safe handling workflow emphasizing the liquefaction of solid 2-HEC to prevent dust generation.

Emergency Response Protocols

Self-Validating System: These steps presume the worst-case scenario (hydrolysis and eye contact).

5.1 Ocular Exposure (Red Alert)

- Immediate Action: Irrigate continuously for 15 minutes minimum.
- Mechanism Check: Do not use neutralization agents. The damage is physical/chemical denaturation. Water volume is the only remedy.
- Medical: Transport to an ophthalmologist immediately. Bring the SDS (CAS 5395-01-7).

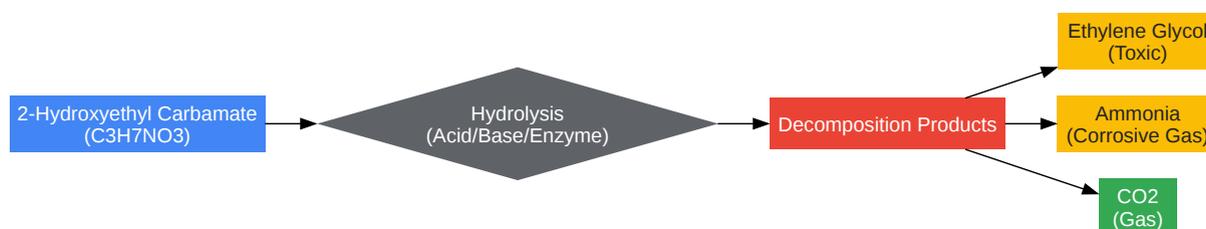
5.2 Spills & Decontamination

2-HEC is water-soluble but can hydrolyze to release ammonia.

- Isolate: Evacuate the immediate area if the spill is hot ($>60^{\circ}\text{C}$).
- PPE: Don full PPE including respiratory protection (ammonia risk).[6]
- Absorb: Use an inert absorbent (Vermiculite or Sand). Do not use sawdust (combustible reaction risk with carbamates).
- Clean: Wash the surface with water and soap.[7]
- Disposal: Collect in a container marked "Organic Waste - Carbamates." Do not mix with strong acids (exothermic hydrolysis).

5.3 Decomposition Pathway

Understanding degradation helps in storage and spill management.



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Figure 2: Hydrolysis pathway. Note the release of Ammonia and Ethylene Glycol, dictating waste segregation.

Storage and Stability

- Hygroscopicity: 2-HEC is hygroscopic. Moisture intrusion accelerates hydrolysis (ammonia smell upon opening).
- Temperature: Store at 2–8°C (Refrigerate) to inhibit spontaneous polymerization or transesterification.
- Container: Keep under inert gas (Nitrogen/Argon) if possible.

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